

Spectroscopic Analysis of Sodium Ferrous Citrate Complex: A Technical Guide

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Compound of Interest

Compound Name: Sodium ferrous citrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the spectroscopic analysis of **sodium ferrous citrate** complex, a compound of significant interest in pharmaceutical and food industries for iron supplementation. The following sections detail the core spectroscopic techniques used for its characterization, presenting quantitative data in structured tables, outlining experimental protocols, and visualizing complex workflows. This document synthesizes findings from multiple research endeavors to offer a comprehensive resource for professionals in drug development and scientific research.

Introduction to Sodium Ferrous Citrate Complex

Sodium ferrous citrate is a complex where ferrous iron (Fe^{2+}) is chelated by citric acid. The stability and bioavailability of the iron are significantly influenced by the coordination environment, which can be elucidated using various spectroscopic techniques. While much of the existing literature focuses on the more stable ferric (Fe^{3+}) citrate complexes, understanding the spectroscopic signature of the ferrous form is crucial for quality control and formulation development.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a fundamental technique for studying the formation and stability of iron-citrate complexes in solution. The electronic transitions within the complex, particularly charge transfer bands, give rise to characteristic absorption spectra.

Quantitative UV-Vis Spectroscopic Data

The UV-Vis spectra of iron-citrate complexes are highly dependent on pH, the molar ratio of iron to citrate, and the oxidation state of the iron.

Complex/Condition	λ_{max} (nm)	Molar Extinction Coefficient (ϵ)	Isosbestic Point(s) (nm)	Reference
Iron(III)-Citrate ($c_{\text{Fe}} = 4 \times 10^{-4}$ mol L $^{-1}$, $c_{\text{cit}} = 0.01$ mol L $^{-1}$, pH 0.52-1.42)	-	-	≈ 266	[1]
Iron(III)-Citrate ($c_{\text{Fe}} = 4 \times 10^{-4}$ mol L $^{-1}$, $c_{\text{cit}} = 0.01$ mol L $^{-1}$, pH 1.92-2.99)	-	-	≈ 354	[1]
Iron(III)-Citrate (Acidic pH range 2.10 to 3.73)	-	-	350	[2][3]
Iron(III)-Citrate (Above physiological pH)	-	-	320	[2][3]
Mononuclear Iron(III)-Dicitrate Complex ($(\text{NH}_4)_5\text{Fe}(\text{C}_6\text{H}_4\text{O}_7)_2 \cdot 2\text{H}_2\text{O}$, pH 8.0)	Shoulder around 450	$\approx 30 \text{ M}^{-1}\text{cm}^{-1}$	-	[4]

Experimental Protocol: UV-Vis Spectrophotometric Analysis

This protocol outlines the procedure for analyzing iron-citrate complexes as a function of pH.

Objective: To determine the pH-dependent speciation of iron-citrate complexes in an aqueous solution.

Materials:

- Ferric nitrate nonahydrate ($\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$) or Ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Citric acid monohydrate or Trisodium citrate dihydrate
- Sodium hydroxide (NaOH) and Hydrochloric acid (HCl) for pH adjustment
- Deionized water
- UV-Vis Spectrophotometer

Procedure:

- Stock Solution Preparation: Prepare stock solutions of the iron salt and citric acid of known concentrations.
- Sample Preparation:
 - For a typical experiment, prepare a series of solutions with a constant concentration of iron (e.g., $4 \times 10^{-4} \text{ mol L}^{-1}$) and citrate (e.g., 0.01 mol L^{-1} or 0.1 mol L^{-1}).[\[1\]](#)
 - Adjust the pH of each solution incrementally using NaOH or HCl, covering a range from acidic to neutral or basic conditions (e.g., pH 2 to 8).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Allow the solutions to equilibrate overnight.[\[1\]](#)
- Spectroscopic Measurement:
 - Record the UV-Vis absorption spectrum for each solution over a wavelength range of 190 nm to 820 nm.[\[2\]](#)
 - Use deionized water or a solution containing all reagents except the iron salt as a blank.
- Data Analysis:
 - Plot the absorbance spectra for the different pH values.

- Identify the presence of isosbestic points, which indicate the existence of two or more spectrally distinct species in equilibrium.^{[1][2][3]}

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful tool for probing the coordination of the citrate ligand to the iron center. The vibrational frequencies of the carboxylate and hydroxyl groups of citric acid are sensitive to complexation.

Key FT-IR Vibrational Frequencies for Iron-Citrate Complexes

The interaction of iron with the carboxylate and hydroxyl groups of citrate leads to shifts in their characteristic vibrational bands.

Functional Group	Wavenumber (cm ⁻¹) (Pure Sodium Citrate)	Wavenumber (cm ⁻¹) (Iron-Citrate Complex)	Assignment	Reference
Fe-O Vibration	-	~587	Metal-oxygen linkage	
Fe-O Vibrations	-	564 and 433	Arising from tetrahedral and octahedral sites in magnetite nanoparticles	[5]
Carboxylate (asymmetric stretch)	~1590	Shifted upon complexation	Coordination of carboxylate to iron	[5][6][7]
Carboxylate (symmetric stretch)	~1420	Shifted upon complexation	Coordination of carboxylate to iron	[5][6][7]
C-O-H (hydroxyl)	~1100-1000	Broadening and shifting	Involvement of the hydroxyl group in chelation	[6]

Experimental Protocol: FT-IR Analysis

This protocol describes the preparation of a solid sample for FT-IR analysis.

Objective: To identify the functional groups involved in the coordination of citrate to iron.

Materials:

- **Sodium ferrous citrate** complex (solid)
- Potassium bromide (KBr), spectroscopic grade
- Agate mortar and pestle

- Hydraulic press for pellet making
- FT-IR Spectrometer

Procedure:

- Sample Preparation:
 - Thoroughly dry the **sodium ferrous citrate** sample.
 - Prepare the sample as a 3-3.5% dispersion in anhydrous potassium bromide.[8]
 - Grind a small amount of the sample with KBr in an agate mortar and pestle to obtain a fine, homogeneous powder.
 - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Spectroscopic Measurement:
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Record the infrared spectrum, typically in the range of 4000 to 400 cm^{-1} .
- Data Analysis:
 - Identify the characteristic absorption bands for the carboxylate and hydroxyl groups.
 - Compare the spectrum of the complex with that of free citric acid or sodium citrate to determine the shifts in vibrational frequencies upon complexation.[5][6]

Other Spectroscopic Techniques

While UV-Vis and FT-IR are primary methods, a more comprehensive understanding of the **sodium ferrous citrate** complex is achieved by employing additional spectroscopic techniques.

- Mössbauer Spectroscopy: This technique is particularly sensitive to the oxidation state (Fe^{2+} vs. Fe^{3+}) and the coordination environment of the iron nucleus.[9] It can provide quantitative

information on the relative amounts of different iron species in a sample.^[9] At a 1:1 iron-to-citrate molar ratio, polynuclear species are predominant.^[9]

- **Electron Paramagnetic Resonance (EPR) Spectroscopy:** EPR is used to study species with unpaired electrons, making it suitable for high-spin Fe^{3+} complexes.^[9] The presence of a signal near $g = 4.3$ is characteristic of a high-spin rhombic Fe^{3+} species.^[4]
- **Mass Spectrometry (MS):** Electrospray ionization mass spectrometry (ESI-MS) can determine the stoichiometry of iron-citrate complexes, such as 1:1 and 2:1 metal-to-ligand ratios.^{[10][11]} It can also provide insights into the nuclearity (mononuclear, dinuclear, trinuclear) of the complexes in solution.^{[11][12]}

Synthesis of Sodium Ferrous Citrate

The properties of the **sodium ferrous citrate** complex are highly dependent on the synthesis method.

Experimental Protocol: Synthesis of Sodium Ferrous Citrate

This protocol is adapted from a patented method for producing **sodium ferrous citrate**.^[13]

Objective: To synthesize **sodium ferrous citrate** from a water-soluble ferrous salt and trisodium citrate.

Materials:

- Ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$) or Ferrous chloride
- Trisodium citrate dihydrate
- Deionized water

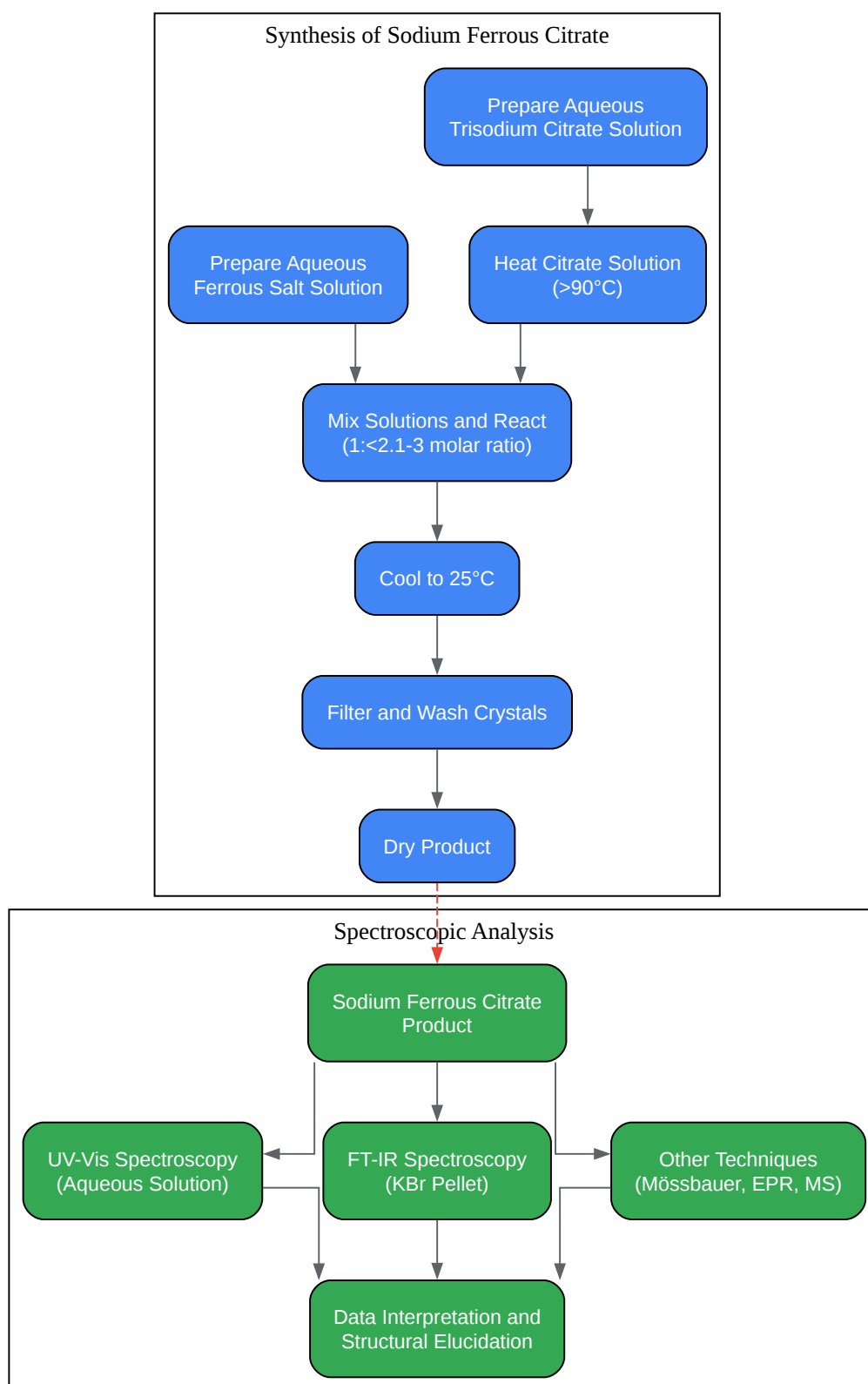
Procedure:

- **Reaction Setup:**

- Prepare an aqueous solution of trisodium citrate. For example, dissolve 292 g of trisodium citrate dihydrate in 436 mL of water.[\[13\]](#)
- Prepare an aqueous solution of the ferrous salt. For example, dissolve ferrous sulfate in water.
- Heat the trisodium citrate solution to above 90°C.[\[13\]](#)
- Reaction:
 - React one molar equivalent of the water-soluble ferrous salt with 2.1 to less than 3 molar equivalents of trisodium citrate.[\[13\]](#)
 - Add the ferrous salt solution to the heated trisodium citrate solution while stirring. Crystals may begin to precipitate during this addition.[\[13\]](#)
 - Maintain the temperature above 90°C and continue stirring. The pH at the completion of mixing should be around 5.5.[\[13\]](#)
- Isolation and Purification:
 - Cool the reaction mixture to approximately 25°C to allow for complete crystallization.[\[13\]](#)
 - Filter the precipitated white or greenish-white salt.[\[13\]](#)[\[14\]](#)
 - Wash the crystals with water.[\[13\]](#)
 - Dry the product. For instance, drying with warm air at 82°C for 5 hours has been reported.[\[13\]](#)

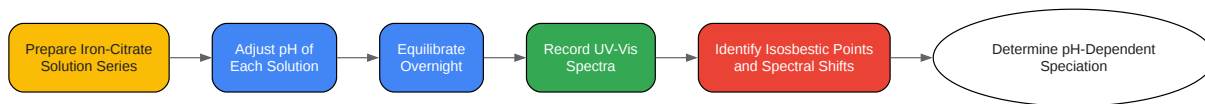
Visualizing Experimental Workflows

Diagrams created using the DOT language help to visualize the logical flow of the experimental and analytical processes.



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Caption: Workflow for the synthesis and spectroscopic analysis of **sodium ferrous citrate**.



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Caption: Logical flow for studying the pH dependence of iron-citrate complexes using UV-Vis spectroscopy.

Conclusion

The spectroscopic analysis of **sodium ferrous citrate** complex is a multifaceted process requiring the integration of several analytical techniques. UV-Vis and FT-IR spectroscopy serve as foundational methods for routine characterization, while Mössbauer, EPR, and mass spectrometry provide deeper structural insights. The protocols and data presented in this guide offer a robust framework for researchers, scientists, and drug development professionals to effectively characterize this important iron complex, ensuring its quality, stability, and efficacy in various applications.

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References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [tandfonline.com \[tandfonline.com\]](#)
- 3. [tandfonline.com \[tandfonline.com\]](#)
- 4. [2024.sci-hub.ru \[2024.sci-hub.ru\]](#)
- 5. [researchgate.net \[researchgate.net\]](#)
- 6. [researchgate.net \[researchgate.net\]](#)

- [7. researchgate.net \[researchgate.net\]](#)
- [8. Physicochemical characterization of ferric pyrophosphate citrate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Revealing the nuclearity of iron citrate complexes at biologically relevant conditions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Structural determination of Cu and Fe-Citrate complexes: theoretical investigation and analysis by ESI-MS - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. JPS58172343A - Preparation of sodium ferrous citrate - Google Patents \[patents.google.com\]](#)
- [14. lohmann-minerals.com \[lohmann-minerals.com\]](#)
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